

In Vivo Models for Studying Ferric Pyrophosphate Citrate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ferric Pyrophosphate Citrate*

CAS No.: *1275612-31-1*

Cat. No.: *B10786868*

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Introduction

Ferric pyrophosphate citrate (FPC) is a water-soluble, complex iron salt designed for parenteral administration to manage iron balance. Unlike traditional intravenous iron-carbohydrate complexes, FPC donates iron directly to transferrin, bypassing the reticuloendothelial system. This unique mechanism of action suggests a potential for efficient iron delivery with a favorable safety profile, particularly in patient populations prone to iron deficiency, such as those with chronic kidney disease (CKD). The following application notes and protocols provide a comprehensive overview of established and adaptable in vivo models for the preclinical evaluation of **ferric pyrophosphate citrate**. These models are essential for elucidating the pharmacokinetics, efficacy, and safety of FPC, thereby supporting its development and clinical application.

Application Notes

Animal Models of Iron Deficiency Anemia (IDA)

Rodent models of diet-induced iron deficiency anemia are fundamental for evaluating the efficacy of iron replacement therapies like FPC.

- **Model:** Wistar or Sprague-Dawley rats are commonly used due to their susceptibility to dietary iron manipulation.
- **Induction:** Anemia is induced by feeding the animals a low-iron diet (typically <5 mg iron/kg) for a period of 4 to 8 weeks. Phlebotomy can be combined with the low-iron diet to accelerate the onset and severity of anemia.
- **Key Parameters:** Efficacy is primarily assessed by the restoration of hemoglobin levels. Other important parameters include serum iron, total iron-binding capacity (TIBC), transferrin saturation (TSAT), and serum ferritin.
- **Application for FPC:** These models are suitable for evaluating the bioavailability and hematopoietic effects of intravenously administered FPC. Dose-response studies can be conducted to determine the optimal therapeutic window.

Animal Models of Chronic Kidney Disease (CKD)

Given that a primary indication for FPC is in patients with CKD, animal models that mimic this condition are highly relevant.

- **Model:** The Col4α3 knockout mouse is a well-established model of progressive kidney disease that recapitulates many features of human Alport syndrome, including a decline in renal function, proteinuria, and anemia. Another common model is the 5/6 nephrectomy model in rats, which induces chronic renal insufficiency.
- **Relevance:** These models allow for the investigation of FPC's ability to manage anemia of CKD, where iron metabolism is often dysregulated due to inflammation and elevated hepcidin levels.
- **Key Parameters:** In addition to hematological parameters, key endpoints include markers of renal function (e.g., serum creatinine, blood urea nitrogen [BUN], and urinary albumin-to-creatinine ratio), serum phosphate, and fibroblast growth factor 23 (FGF23) levels.

- Application for FPC: CKD models are crucial for studying the interplay between FPC, erythropoiesis, and mineral metabolism, a critical aspect of managing anemia in this patient population.

Non-Clinical Safety and Toxicology Models

Comprehensive safety and toxicology studies are mandatory for regulatory approval. Based on FDA reports, non-clinical safety studies for ferric pyrophosphate have been conducted in rats and dogs.

- Models: Sprague-Dawley rats and Beagle dogs are standard species for toxicology studies.
- Study Types: These include single-dose and repeat-dose toxicity studies, safety pharmacology, genetic toxicology, and developmental and reproductive toxicology (DART) studies.^[1]
- Administration Route: For parenteral drugs like FPC, the intravenous route is the most relevant for toxicity testing.^[1]
- Key Findings from Ferric Pyrophosphate Studies: Non-clinical studies on ferric pyrophosphate have identified the primary toxicity to be related to iron overload. Findings included iron deposition in various tissues such as the liver (hepatocytes and Kupffer cells), renal tubules, and pancreas.^[1] Developmental toxicity was observed at maternally toxic doses.^[1]
- Application for FPC: These studies are essential for determining the no-observed-adverse-effect level (NOAEL) and for characterizing the overall safety profile of FPC before human clinical trials.

Quantitative Data Summary

The following tables summarize key quantitative data from preclinical and clinical studies relevant to the in vivo evaluation of **ferric pyrophosphate citrate** and related compounds.

Table 1: Preclinical Toxicology of Ferric Pyrophosphate (Intravenous Administration)^{[1][2]}

Study Type	Species	Dose Levels	Key Findings
Fertility & Early Embryonic Development	Rat	Up to 40 mg/kg (maternally toxic dose)	No adverse effects on fertility or reproduction.
Embryo-fetal Development	Rat	Up to 30 mg/kg/day	No maternal or developmental toxicity.
90 mg/kg/day (maternally toxic)	Post-implantation loss, decreased fetal body weight, and fetal malformations.		
Embryo-fetal Development	Rabbit	Up to 20 mg/kg/day	No maternal or developmental toxicity.
40 mg/kg/day (maternally toxic)	Vertebral malformations.		
Pre- and Post-natal Development	Rat	Up to 30 mg/kg/day	No adverse effects on offspring survival, behavior, or reproductive parameters.
90 mg/kg/day (maternally toxic)	Reduced number of live offspring and lower offspring body weights.		
Repeat-Dose Toxicology	Rat, Dog	Not specified	Increased iron deposition in hepatocytes, Kupffer cells, and renal tubular epithelium.

Table 2: Efficacy of Ferric Citrate in a Mouse Model of Chronic Kidney Disease (Col4α3 Knockout Mice)

Parameter	Control (CKD)	Ferric Citrate (1% diet)	p-value
Serum Phosphate (mg/dl)	14.3 (5.8)	7.5 (1.8)	< 0.001
Serum Iron (ug/dl)	113 (82, 156)	180 (145, 224)	0.033
Serum Creatinine (mg/dl)	~1.5	~0.8	< 0.01
Blood Urea Nitrogen (mg/dl)	~150	~80	< 0.01

Table 3: Pharmacokinetics of Intravenous **Ferric Pyrophosphate Citrate** in Healthy Human Volunteers[3]

Dose (mg) / Infusion Time (h)	Cmax (µg/dL)	Tmax (h)	Apparent Half-life (h)
2.5 / 4	~150	End of infusion	1.2 - 2.0
5.0 / 4	~200	End of infusion	1.2 - 2.0
7.5 / 4	~250	End of infusion	1.2 - 2.0
10 / 4	~300	End of infusion	1.2 - 2.0
15 / 12	~250	End of infusion	1.2 - 2.0
20 / 12	~300	End of infusion	1.2 - 2.0

Experimental Protocols

Protocol 1: Induction of Iron Deficiency Anemia in Rats

Objective: To induce a state of iron deficiency anemia in rats for the evaluation of iron replacement therapies.

Materials:

- Male Wistar rats (weanling, ~50-60 g)
- Low-iron diet (<5 mg iron/kg)
- Standard rodent chow
- Metabolic cages for urine and feces collection
- Blood collection supplies (e.g., capillary tubes, EDTA-coated tubes)
- Anesthesia (e.g., isoflurane)
- Analytical equipment for hematology and serum iron parameters

Procedure:

- Acclimation: Acclimate weanling rats for one week on standard rodent chow.
- Dietary Intervention:
 - Control Group: Continue feeding standard rodent chow.
 - IDA Group: Switch to a low-iron diet.
- Duration: Maintain the respective diets for 4-6 weeks.
- Monitoring: Monitor body weight and food consumption weekly.
- Blood Sampling: Collect blood samples (e.g., via tail vein or retro-orbital sinus under anesthesia) at baseline and at regular intervals (e.g., every 2 weeks) to monitor the progression of anemia.
- Anemia Confirmation: Anemia is typically confirmed by a significant decrease in hemoglobin (<10 g/dL), hematocrit, serum iron, and transferrin saturation compared to the control group.
- FPC Administration: Once anemia is established, the IDA rats can be randomized into treatment groups to receive intravenous FPC at various doses or a vehicle control.

- Efficacy Assessment: Continue to monitor hematological and iron parameters to assess the therapeutic effect of FPC.

Protocol 2: Evaluation of Ferric Pyrophosphate Citrate in a Mouse Model of Chronic Kidney Disease

Objective: To assess the efficacy of FPC in managing anemia and mineral metabolism in a genetic mouse model of CKD.

Materials:

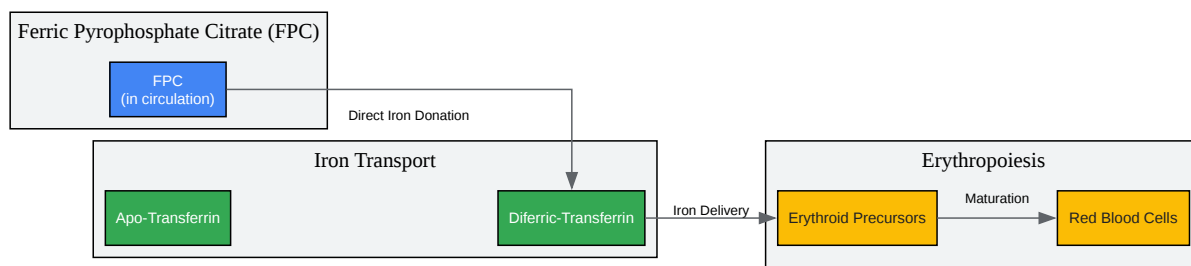
- Col4 α 3 knockout mice and wild-type littermates
- Standard mouse chow
- Custom diet containing FPC (e.g., 1% by weight)
- Metabolic cages
- Blood and urine collection supplies
- ELISA kits for FGF23 and other biomarkers
- Equipment for measuring serum creatinine, BUN, and phosphate

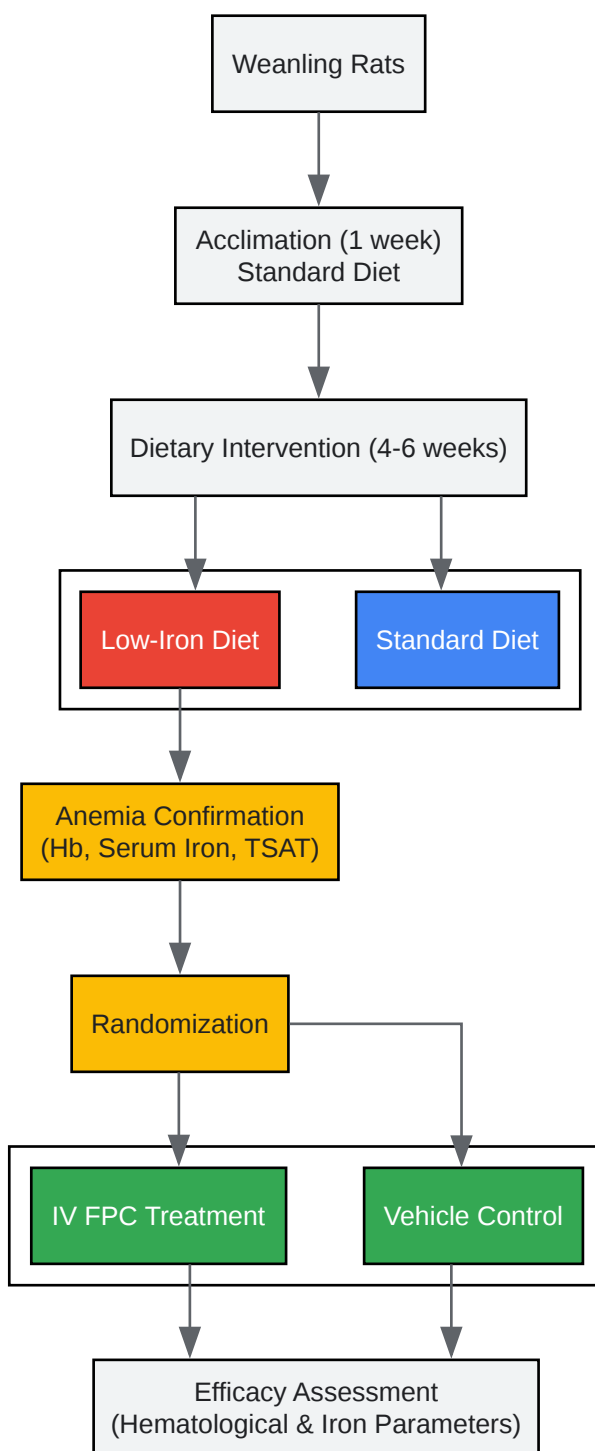
Procedure:

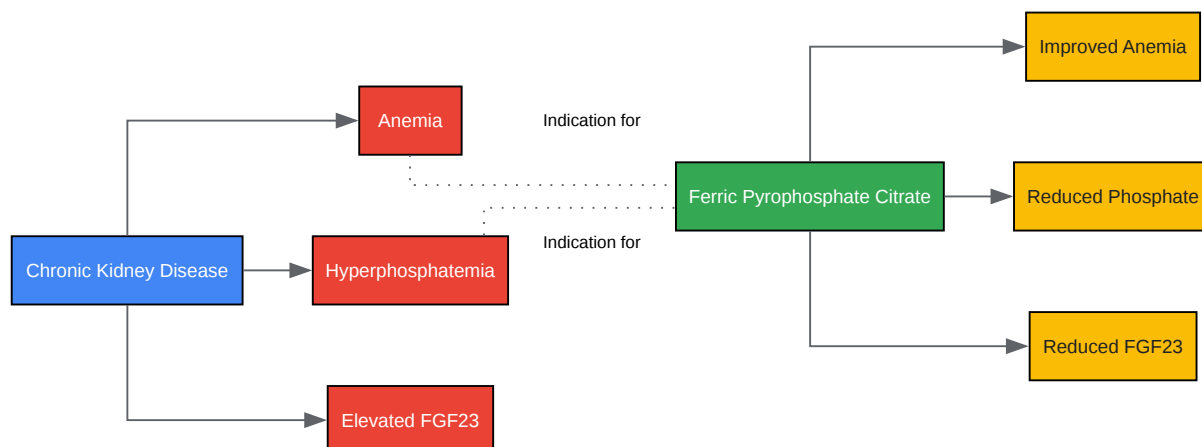
- Animal Model: Utilize Col4 α 3 knockout mice, which develop progressive kidney disease.
- Treatment Groups: At a predefined age (e.g., 4-6 weeks), randomize knockout mice into two groups:
 - Control Group: Fed a standard diet.
 - FPC Group: Fed a diet supplemented with FPC.
- A group of wild-type littermates on the standard diet should be included as a healthy control.

- Treatment Duration: Administer the respective diets for a specified period (e.g., 5-6 weeks).
- Sample Collection:
 - Collect urine over 24 hours using metabolic cages to measure albumin and creatinine.
 - At the end of the study, collect blood via cardiac puncture under terminal anesthesia.
 - Harvest tissues (kidneys, liver, spleen, bone) for histological analysis and gene expression studies.
- Biochemical Analysis:
 - Measure serum creatinine, BUN, phosphate, and iron parameters.
 - Determine hemoglobin and other hematological values from whole blood.
 - Measure serum FGF23 levels using an ELISA kit.
- Histology and Gene Expression:
 - Perform histological staining of kidney sections to assess fibrosis and inflammation.
 - Analyze gene expression of markers related to iron metabolism, inflammation, and fibrosis in relevant tissues via qPCR.
- Data Analysis: Compare the measured parameters between the different experimental groups using appropriate statistical methods.

Visualizations







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